

No Published Isotopic Labeling Studies Found for 2-(Oxolan-3-ylmethoxy)oxane

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Compound of Interest

Compound Name: 2-(Oxolan-3-ylmethoxy)oxane

Cat. No.: B15182274

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A comprehensive review of available scientific literature and chemical databases reveals no specific isotopic labeling studies involving the compound **2-(Oxolan-3-ylmethoxy)oxane**. This chemical, identified by its CAS number 76742-53-5, is listed in chemical databases such as PubChem, but is not associated with any published research in the context of isotopic labeling for metabolic tracing, drug development, or other research applications.^[1]

Isotopic labeling is a widely used technique where atoms in a molecule are replaced with their heavier, non-radioactive (stable) or radioactive isotopes to trace the metabolic fate of compounds or to study reaction mechanisms. These studies are crucial in fields like drug metabolism, proteomics, and metabolomics for understanding biochemical pathways and the behavior of molecules in biological systems.

While the core request for a comparative guide cannot be fulfilled due to the absence of data, this report provides an overview of the principles of isotopic labeling and the types of compounds typically used, which serves as a contextual alternative.

General Principles of Isotopic Labeling in Research

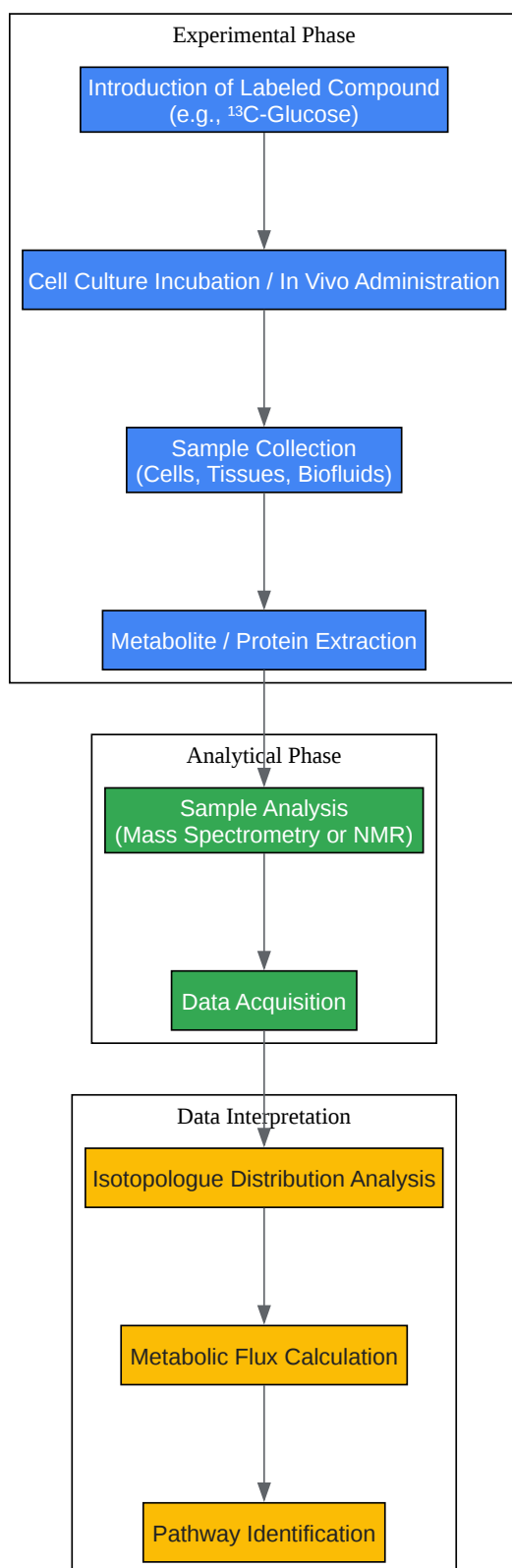
Isotopic labeling techniques are fundamental in elucidating protein structures, analyzing conformational dynamics, and probing molecular interactions.^[2] The methodology involves introducing isotopically enriched precursors into a system, such as a cell culture, which then incorporates these isotopes into newly synthesized molecules like proteins. The location and quantity of the isotopic label can then be detected using analytical techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Commonly Used Isotopes and Precursors:

- Stable Isotopes: Deuterium (^2H), Carbon-13 (^{13}C), Nitrogen-15 (^{15}N)
- Radioactive Isotopes: Tritium (^3H), Carbon-14 (^{14}C), Phosphorus-32 (^{32}P)
- Labeled Precursors: Isotopically labeled amino acids, glucose, fatty acids, and nucleic acids are commonly used to trace specific metabolic pathways.

Experimental Workflow for a Typical Isotopic Labeling Study

The following diagram illustrates a generalized workflow for an isotopic labeling experiment, from the introduction of a labeled compound to data analysis.



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Fig. 1: Generalized workflow for isotopic labeling experiments.

Conclusion

The absence of published data on isotopic labeling studies with **2-(Oxolan-3-ylmethoxy)oxane** prevents a direct comparison with alternative compounds. Researchers and drug development professionals seeking to conduct such studies typically rely on well-characterized precursors whose metabolic fates are understood. The selection of an appropriate labeled compound is critical and depends on the specific biological question, the metabolic pathway of interest, and the analytical platform available. Future research may explore the synthesis and application of novel tracer compounds, but currently, no performance data for **2-(Oxolan-3-ylmethoxy)oxane** in this application exists in the public domain.

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References

- 1. 2-(Oxolan-3-ylmethoxy)oxane | C₁₀H₁₈O₃ | CID 3018674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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